

cycloheptylamine CAS number and identifiers

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Compound of Interest

Compound Name: Cycloheptylamine

Cat. No.: B1194755

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An In-depth Technical Guide to Cycloheptylamine

This technical guide provides a comprehensive overview of **cycloheptylamine**, including its chemical identifiers, physicochemical properties, synthesis methodologies, and potential applications, with a focus on information relevant to researchers, scientists, and professionals in drug development.

Chemical Identifiers and Nomenclature

Cycloheptylamine is a cyclic amine featuring a seven-membered carbon ring with an attached amine group.^[1] It is also referred to as aminocycloheptane or cycloheptanamine.^{[1][2][3]}

Identifier Type	Value
CAS Number	5452-35-7[2][3][4][5]
EC Number	226-693-1[2][5]
IUPAC Name	cycloheptanamine[2][4]
Molecular Formula	C ₇ H ₁₅ N[2][4][6]
InChI	InChI=1S/C7H15N/c8-7-5-3-1-2-4-6-7/h7H,1-6,8H2[2][4][5]
InChIKey	VXVVUHQULXCUPF-UHFFFAOYSA-N[2][4][5]
SMILES	C1CCCC(CC1)N[2][4]
Beilstein Number	1847543[5]
MDL Number	MFCD00004153[5][6]
PubChem CID	2899[2]

Physicochemical Properties

Cycloheptylamine is a colorless to light yellow liquid.[1] It possesses a characteristic amine odor and is flammable.[1][4]

Property	Value	Unit
Molecular Weight	113.20	g/mol [2][4][5][6]
Density	0.889	g/mL at 25 °C[5]
Boiling Point	54	°C at 11 mmHg[5]
Melting Point	-18	°C[7]
Flash Point	42	°C (107.6 °F)[5]
Refractive Index	1.472	n _{20/D} [5]
pKa	11.04 ± 0.20	(Predicted)[7]
Kovats Retention Index	987.3	(Standard non-polar)[2]

Synthesis and Purification Protocols

Several synthetic routes to **cycloheptylamine** have been established, with reductive amination being a prominent method.

Experimental Protocol: Reductive Amination of Cycloheptanone

Reductive amination is a widely employed method for synthesizing **cycloheptylamine** from cycloheptanone.[4] This process involves the formation of an intermediate imine, which is then reduced to the corresponding amine.[4] The reaction is typically performed under neutral or weakly acidic conditions, with a pH of 4-5 being optimal.[4]

Methodology:

- **Imine Formation:** Cycloheptanone is reacted with ammonia or a primary amine in a suitable solvent. The initial step is the nucleophilic attack of the amine on the carbonyl carbon of the cycloheptanone.[4]
- **Reduction:** The intermediate imine is then reduced to **cycloheptylamine**. Common reducing agents for this step include lithium aluminum hydride.[4]

- pH Control: Maintaining a weakly acidic environment (pH 4-5) is crucial for the reaction's efficiency.[4]

Other Synthetic Methods

- Reduction of Cycloheptanone: Direct reduction of cycloheptanone using reducing agents like lithium aluminum hydride can also yield **cycloheptylamine**. [4]
- Ring-Opening Reactions: Certain cyclic precursors can undergo ring-opening followed by amination to produce **cycloheptylamine**. [4]
- Direct Amination: The reaction of cycloheptene with ammonia under specific catalytic conditions can also form **cycloheptylamine**. [4]
- Dual Catalysis: A combination of photoredox and nickel catalysis has been utilized for **cycloheptylamine** synthesis through deaminative cross-coupling reactions.[4] This method allows for the activation of sterically hindered tertiary amine precursors.[4]

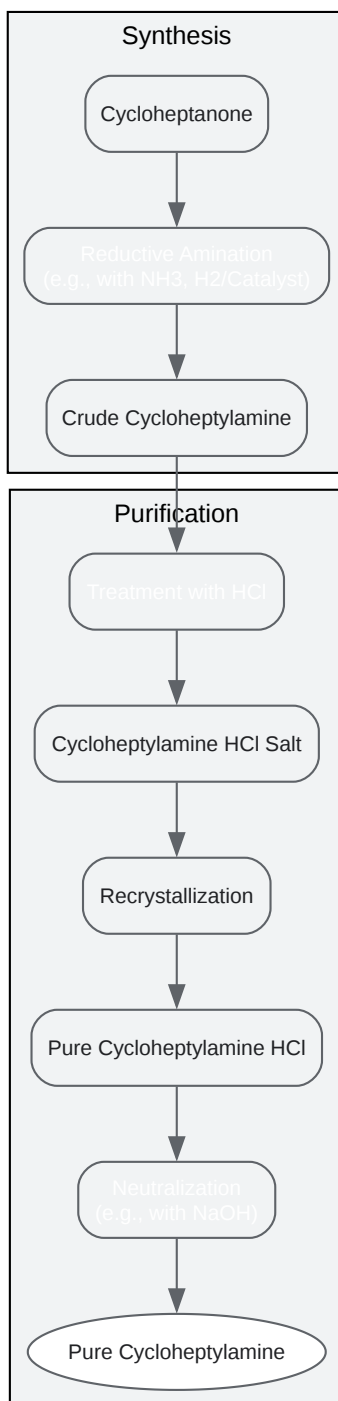
Purification Protocol: Hydrochloride Salt Formation and Recrystallization

A common and effective method for purifying **cycloheptylamine** is through the formation of its hydrochloride salt, which has better crystalline properties than the free base.[4]

Methodology:

- Salt Formation: **Cycloheptylamine** is treated with hydrochloric acid under controlled conditions to ensure complete conversion to **cycloheptylamine** hydrochloride.[4]
- Recrystallization: The resulting hydrochloride salt is then purified by recrystallization from a suitable solvent to isolate the pure compound.[4]

Synthesis and Purification Workflow of Cycloheptylamine

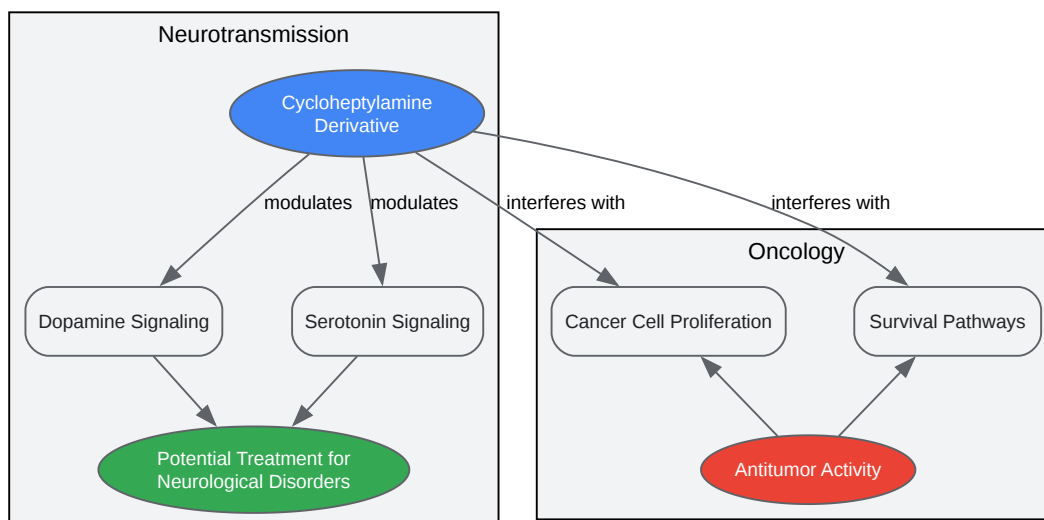
[Click to download full resolution via product page](#)Caption: Synthesis and Purification Workflow of **Cycloheptylamine**.

Potential Applications in Research and Drug Development

Cycloheptylamine and its derivatives are subjects of scientific research for their potential applications in medicinal chemistry and organic synthesis.[\[4\]](#)

- Medicinal Chemistry:
 - Neurotransmitter Modulation: Derivatives of **cycloheptylamine** have been synthesized and studied for their potential to modulate dopamine and serotonin signaling pathways, which could be relevant for treating neurological disorders such as Parkinson's disease and depression.[\[4\]](#)
 - Anticancer Properties: Some **cycloheptylamine** derivatives have shown promising antitumor activity in preclinical research, potentially by interfering with cancer cell proliferation and survival pathways.[\[4\]](#)
 - Analgesic and Anti-inflammatory Properties: Studies suggest that some derivatives may have analgesic or anti-inflammatory effects, although more comprehensive research is needed.[\[4\]](#)
- Organic Synthesis:
 - Building Block: Its seven-membered ring structure makes it a valuable building block for creating complex molecules.[\[4\]](#)
 - Catalyst Development: **Cycloheptylamine** derivatives have been used in the development of novel catalysts for organic reactions.[\[4\]](#)
 - Functional Materials: There is research into incorporating **cycloheptylamine** moieties into polymers and liquid crystals for potential use in electronics and sensor technology.[\[4\]](#)
- Agrochemicals: The biological activity of **cycloheptylamine** has led to investigations into its potential use in agrochemicals.[\[4\]](#)

Conceptual Signaling Pathway Modulation by Cycloheptylamine Derivatives



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